

Essential Safety and Operational Guide for Handling 2,2-Dimethoxyacetaldehyde

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Compound of Interest

Compound Name: 2,2-Dimethoxyacetaldehyde

Cat. No.: B046314

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This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **2,2-Dimethoxyacetaldehyde** (CAS No. 51673-84-8). The information is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices.

Chemical Overview: **2,2-Dimethoxyacetaldehyde**, also known as Glyoxal dimethyl acetal, is a colorless to pale yellow liquid.^[1] It is reactive due to its aldehyde functional group and is used as an intermediate in organic synthesis.^[1] While its toxicological properties have not been thoroughly investigated, it is classified as a skin sensitizer and may cause respiratory irritation.^{[2][3]}

Hazard Identification and Personal Protective Equipment (PPE)

It is imperative to use appropriate personal protective equipment to minimize exposure and ensure safety. The following table summarizes the recommended PPE for various activities involving **2,2-Dimethoxyacetaldehyde**.

Activity	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Receiving and Storage	Safety glasses with side shields	Chemical-resistant gloves (e.g., Nitrile)	Laboratory coat	Not generally required in a well-ventilated area
Weighing and Aliquoting	Chemical splash goggles or face shield	Chemical-resistant gloves (e.g., Nitrile)	Chemical-resistant apron or coveralls over a laboratory coat	For nuisance exposures, use a P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, use an OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges. [2]
Solution Preparation and Handling	Chemical splash goggles and face shield	Chemical-resistant gloves (e.g., Nitrile)	Chemical-resistant apron or coveralls over a laboratory coat	Work in a certified chemical fume hood. Respirator use as determined by risk assessment.
Spill Cleanup	Chemical splash goggles and face shield	Chemical-resistant gloves (e.g., Nitrile)	Chemical-resistant coveralls	ABEK (EN14387) respirator filter or equivalent

Quantitative Data Summary

The following table provides a summary of the key quantitative properties of **2,2-Dimethoxyacetaldehyde** for easy reference.

Property	Value	Source
Molecular Formula	C4H8O3	[1]
Molecular Weight	104.10 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[1]
Boiling Point	100 °C (for 60 wt. % in H ₂ O)	
Density	1.15 g/mL at 25 °C (for 60 wt. % in H ₂ O)	
Flash Point	76.1 °C (169.0 °F)	
Storage Temperature	2-8°C	[4]

Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is crucial for the safe handling of **2,2-Dimethoxyacetaldehyde**.

Receiving and Storage

- Upon receipt, visually inspect the container for any signs of damage or leakage.
- Verify that the container is properly labeled.
- Store the container in a cool, dry, and well-ventilated area, away from incompatible materials. [\[5\]](#) The recommended storage temperature is between 2-8°C.[\[4\]](#)
- Ensure the storage area is clearly marked with the appropriate hazard warnings.

Preparation and Handling

- All work with **2,2-Dimethoxyacetaldehyde** should be conducted in a certified chemical fume hood to ensure adequate ventilation.[\[2\]](#)

- Before starting any procedure, ensure that an emergency eyewash station and safety shower are readily accessible.
- Wear the appropriate PPE as outlined in the table above.
- When transferring the chemical, do so carefully to avoid splashing. Use a funnel for liquid transfers into smaller containers.
- Keep containers tightly closed when not in use to prevent the release of vapors.[\[5\]](#)

First Aid Measures

In case of exposure, follow these first aid procedures and seek immediate medical attention.[\[2\]](#)

- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration.[\[2\]](#)
- In case of skin contact: Immediately wash the affected area with soap and plenty of water.[\[2\]](#) Remove contaminated clothing and shoes.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[\[2\]](#)
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.[\[2\]](#)

Disposal Plan

Proper disposal of **2,2-Dimethoxyacetaldehyde** and any contaminated materials is essential to prevent environmental contamination and ensure regulatory compliance.

Waste Collection

- Collect all waste containing **2,2-Dimethoxyacetaldehyde** in a designated, properly labeled, and sealed container.
- Do not mix this waste with other incompatible waste streams.

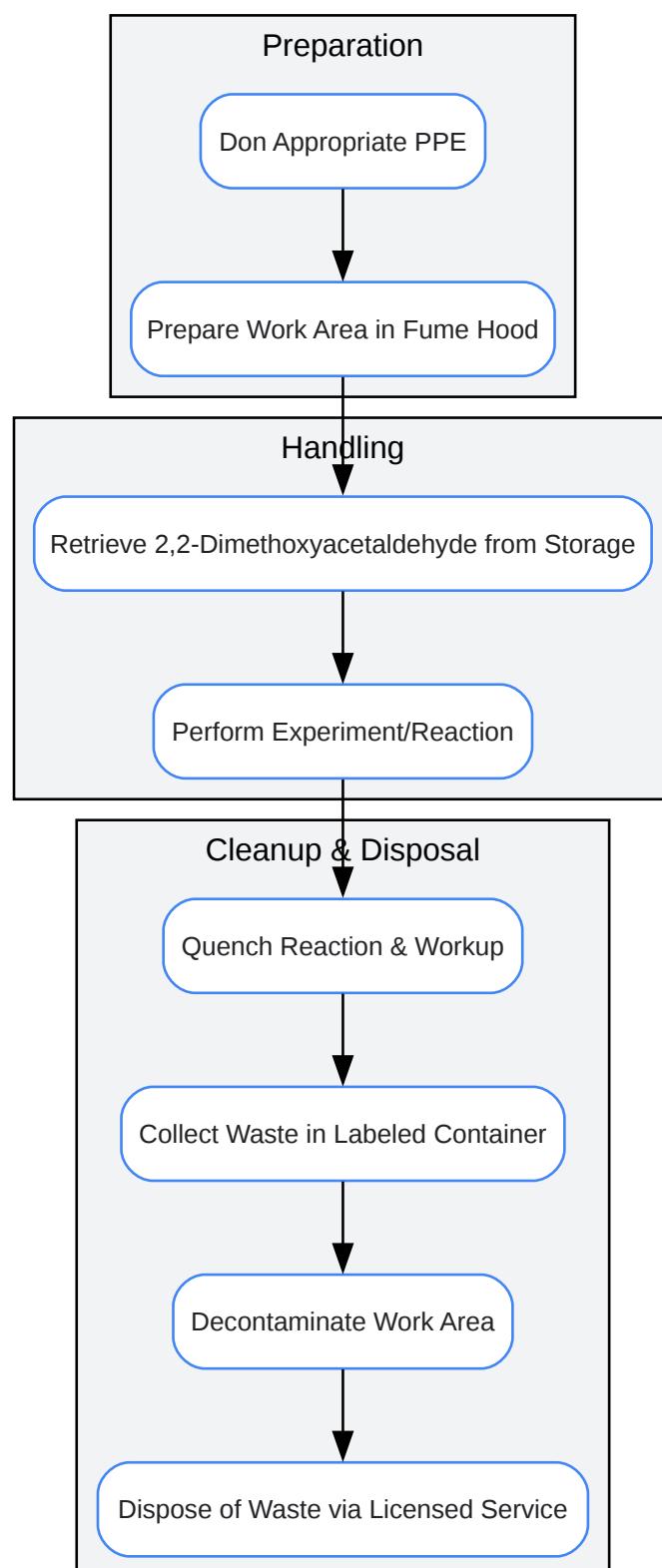
- Contaminated materials such as gloves, paper towels, and disposable labware should also be collected as hazardous waste.

Disposal Method

- Dispose of the chemical waste through a licensed professional waste disposal service.[\[2\]](#)
- One recommended method of disposal is to burn the material in a chemical incinerator equipped with an afterburner and scrubber.[\[2\]](#)
- Contaminated packaging should be disposed of as unused product.[\[2\]](#)
- Do not allow the product to enter drains.[\[2\]](#)

Experimental Workflow

The following diagram illustrates a typical workflow for handling **2,2-Dimethoxyacetaldehyde** in a laboratory setting.

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